

Application Note: Quantitative Analysis of Wushanicaritin using High-Performance Liquid Chromatography (HPLC)

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Compound of Interest

Compound Name: *Wushanicaritin*

Cat. No.: *B1254637*

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Abstract

This application note details a robust and validated reverse-phase high-performance liquid chromatography (RP-HPLC) method for the quantitative determination of **Wushanicaritin**. **Wushanicaritin** is a flavonoid with noted antioxidant, anti-inflammatory, and antitumor properties, making its accurate quantification crucial for research and drug development.[1] This method is suitable for analyzing **Wushanicaritin** in complex matrices such as plant extracts and biological samples, offering excellent linearity, precision, and accuracy.

Introduction

Wushanicaritin (C₂₁H₂₂O₇, M.W. 386.4 g/mol) is a key bioactive flavonoid found in several medicinal plants.[2] Its therapeutic potential necessitates a reliable analytical method for quality control of raw materials, standardization of herbal preparations, and for use in pharmacokinetic studies. This document provides a comprehensive protocol for an isocratic RP-HPLC method coupled with UV detection, which is a common and accessible technique in analytical laboratories. The method is designed to be simple, rapid, and reproducible.

Experimental Protocol

1. Instrumentation and Reagents

- Instrumentation:

- HPLC system with a quaternary or binary pump, autosampler, column oven, and UV-Vis or Diode Array Detector (DAD).
- Analytical balance (0.01 mg readability).
- Ultrasonic bath.
- Centrifuge.
- Volumetric flasks, pipettes, and syringes.
- Syringe filters (0.22 μm or 0.45 μm , PTFE or Nylon).
- Reagents and Materials:
 - **Wushanicaritin** reference standard (>98% purity).
 - Acetonitrile (HPLC grade).
 - Methanol (HPLC grade).
 - Formic acid (ACS grade or higher).
 - Ultrapure water (18.2 $\text{M}\Omega\cdot\text{cm}$).
 - A suitable reversed-phase C18 column (e.g., 4.6 x 150 mm, 5 μm particle size).

2. Chromatographic Conditions

The separation is achieved using an isocratic mobile phase on a C18 column. The parameters are summarized in the table below.

Parameter	Condition
Column	C18 Reversed-Phase (4.6 x 150 mm, 5 µm)
Mobile Phase	Acetonitrile : Water with 0.1% Formic Acid (45:55, v/v)
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection Wavelength	270 nm
Injection Volume	10 µL
Run Time	10 minutes

Rationale for Wavelength Selection: Flavonoids typically exhibit strong UV absorbance between 240-400 nm due to their conjugated systems.[3] A wavelength of 270 nm is selected for **Wushanicaritin** to ensure high sensitivity and selectivity.

3. Preparation of Solutions

- Standard Stock Solution (1 mg/mL):
 - Accurately weigh 10 mg of **Wushanicaritin** reference standard.
 - Transfer to a 10 mL volumetric flask.
 - Dissolve and dilute to volume with methanol. Sonicate for 5 minutes if necessary. This stock solution should be stored at 4°C and protected from light.
- Working Standard Solutions:
 - Prepare a series of working standards (e.g., 1, 5, 10, 25, 50, 100 µg/mL) by serially diluting the stock solution with the mobile phase.
 - These solutions are used to construct the calibration curve.
- Sample Preparation (from Plant Material):

- Grind the dried plant material into a fine powder.[3]
- Accurately weigh 1.0 g of the powder into a centrifuge tube.
- Add 20 mL of methanol.
- Vortex for 1 minute, then extract using an ultrasonic bath for 30 minutes at room temperature.[4]
- Centrifuge the mixture at 4000 rpm for 10 minutes.
- Collect the supernatant.
- Filter the supernatant through a 0.22 µm syringe filter into an HPLC vial prior to injection.
[5]

Method Validation

The developed method was validated according to the International Council for Harmonisation (ICH) guidelines.[6][7] The validation parameters, including linearity, precision, accuracy, Limit of Detection (LOD), and Limit of Quantitation (LOQ), are summarized below.

Validation Parameter	Result	Acceptance Criteria
Linearity (Range)	1 - 100 µg/mL	-
Correlation Coefficient (r ²)	0.9995	r ² ≥ 0.999
Precision (Intra-day %RSD)	< 1.5%	%RSD ≤ 2%
Precision (Inter-day %RSD)	< 1.8%	%RSD ≤ 2%
Accuracy (Recovery)	98.5% - 101.2%	98% - 102%
LOD	0.15 µg/mL	-
LOQ	0.50 µg/mL	-

- Specificity: The method demonstrated good specificity. The peak for **Wushanicaritin** was well-resolved from other components in the plant extract matrix, and a blank matrix injection

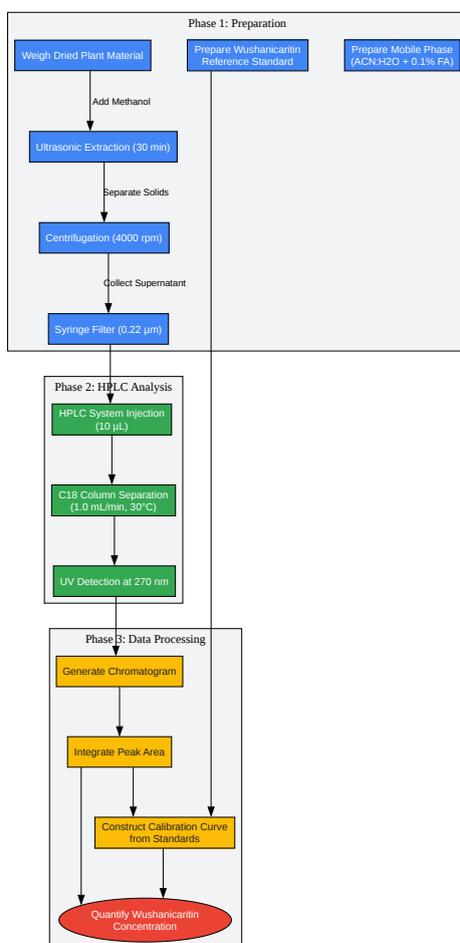
showed no interfering peaks at the retention time of the analyte.

- Precision: Assessed by analyzing six replicate injections of a standard solution (25 µg/mL). Repeatability (intra-day) and intermediate precision (inter-day) were expressed as the relative standard deviation (%RSD).[8]
- Accuracy: Determined by the standard addition method. A known amount of **Wushanicaritin** was spiked into a pre-analyzed sample at three different concentration levels (80%, 100%, and 120%). The recovery percentage was then calculated.

Results and Discussion

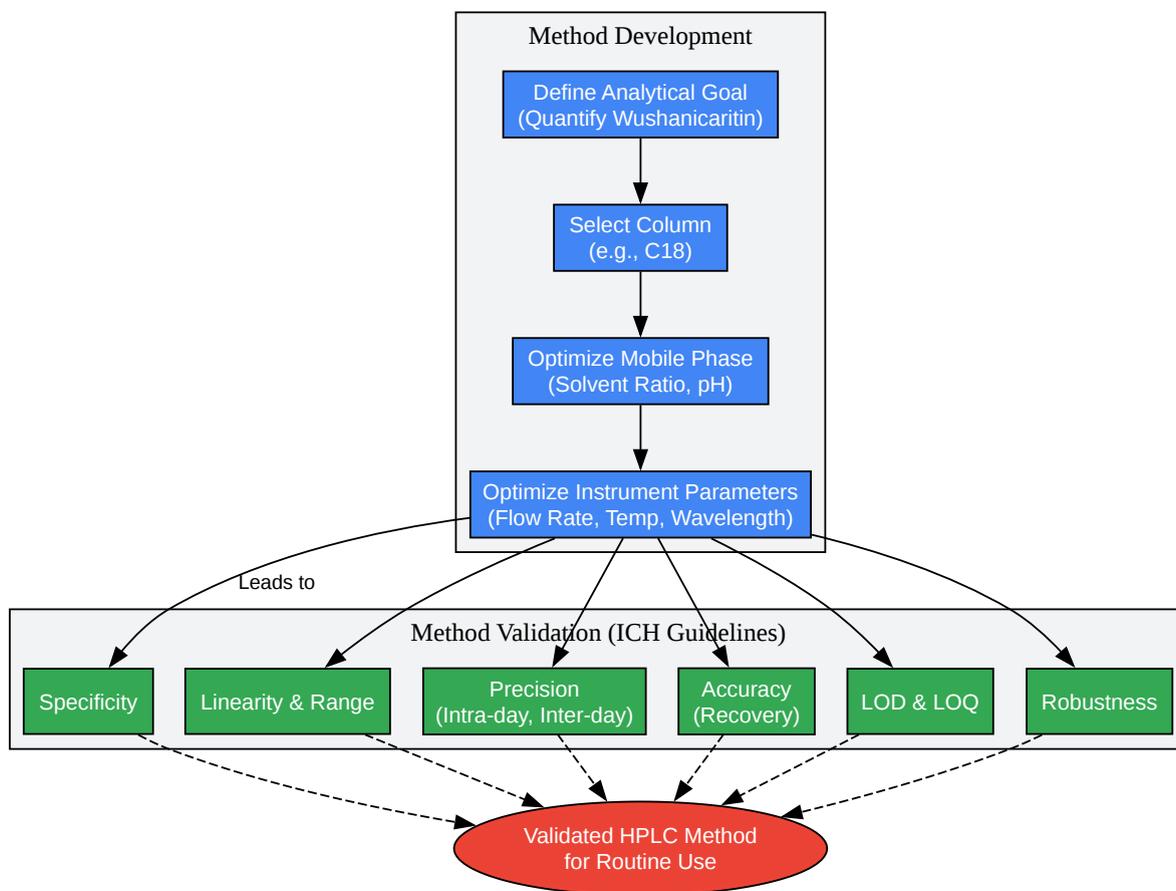
Under the specified chromatographic conditions, **Wushanicaritin** was well-separated with a typical retention time of approximately 6.5 minutes. The peak shape was symmetrical (tailing factor < 1.2). The calibration curve showed excellent linearity over the concentration range of 1-100 µg/mL with a correlation coefficient (r^2) of 0.9995. The low %RSD values for precision and the high recovery rates for accuracy confirm that the method is both reliable and accurate for the quantification of **Wushanicaritin**.

Visual Protocols and Workflows



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Caption: Experimental workflow for the quantification of **Wushanicaritin**.



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